

Commercial Suppliers of High-Purity Amitraz-d6: A Technical Guide

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Compound of Interest

Compound Name: Amitraz-d6

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers of high-purity deuterated Amitraz (**Amitraz-d6**), its mechanism of action, and detailed experimental protocols for its analysis. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals utilizing **Amitraz-d6** as an internal standard in quantitative bioanalytical studies.

Commercial Availability of High-Purity Amitraz-d6

High-purity **Amitraz-d6** is available from several reputable suppliers of reference standards and research chemicals. The following table summarizes key information for some of the prominent commercial sources. While specific lot purities and isotopic enrichments are detailed in the Certificate of Analysis (CoA) provided with the product, the suppliers listed below are known for their quality management systems, often with accreditations such as ISO 17034.

Supplier	Product Name	Catalog Number (Example)	Available Quantities (Examples)	Quality Standards
LGC Standards	Amitraz-d6	TRC-A633322	2.5 mg, 25 mg	Provides a comprehensive Certificate of Analysis with each product. [1] [2] [3] [4]
Santa Cruz Biotechnology, Inc.	Amitraz-d6	sc-#####	Inquire for details	Product data sheets and CoAs are available upon request. [5] [6]
Shimadzu Chemistry & Diagnostics	Amitraz-d6	Inquire for details	Custom synthesis and pack sizes may be available.	Full compound certification and re-analysis services are offered, including a comprehensive CoA. [7] [8]
Cerilliant Corporation (a part of MilliporeSigma)	Amitraz solutions	Inquire for details	Typically supplied as certified solutions.	Products are supported by a comprehensive CoA, with accreditations to ISO Guide 34 and ISO/IEC 17025. [9] [10]

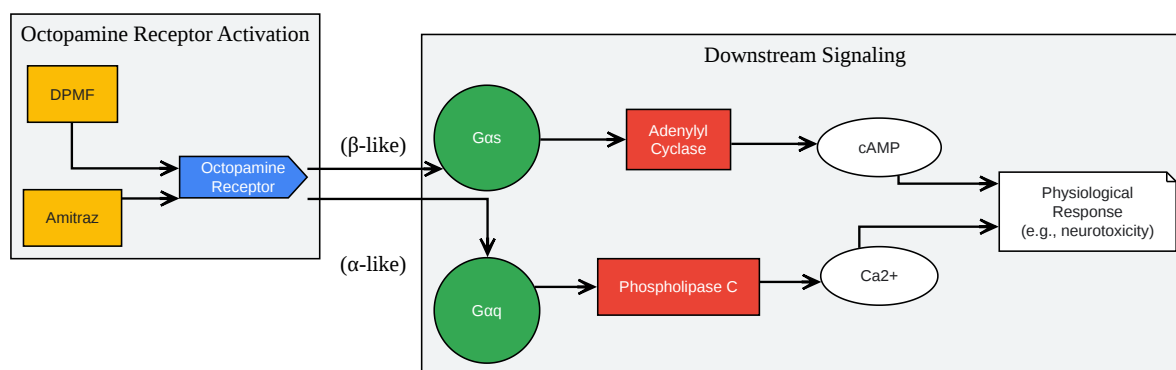
Mechanism of Action: Signaling Pathways

Amitraz exerts its biological effects primarily through its agonistic activity on two main classes of G protein-coupled receptors (GPCRs): octopamine receptors in invertebrates and $\alpha 2$ -

adrenergic receptors in vertebrates.[11][12] Its insecticidal and acaricidal properties are largely attributed to the disruption of normal neurotransmission in target pests, leading to overexcitation, paralysis, and death.[13]

Octopamine Receptor Signaling in Invertebrates

In insects and mites, amitraz and its active metabolite, N'-(2,4-dimethylphenyl)-N-methylformamidine (DPMF), are potent agonists of octopamine receptors.[14][15] These receptors are the invertebrate counterparts to the vertebrate adrenergic receptors. Activation of octopamine receptors can lead to downstream signaling cascades involving both cyclic AMP (cAMP) and intracellular calcium (Ca²⁺) mobilization, depending on the receptor subtype (α - and β -adrenergic-like).[14][15] The differential activation of these receptor subtypes contributes to the compound's toxicity in target organisms.[14][15][16][17][18]



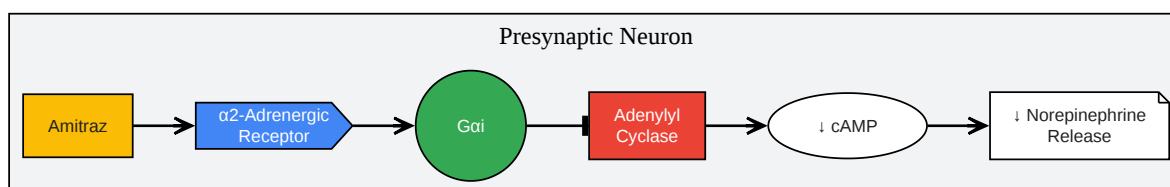
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Amitraz and DPMF activate octopamine receptors, leading to downstream signaling.

α 2-Adrenergic Receptor Signaling in Vertebrates

In mammals, amitraz acts as an agonist at α 2-adrenergic receptors, which are also GPCRs. [11][19][20] These receptors are located both presynaptically on noradrenergic neurons and postsynaptically in various tissues. Presynaptic activation of α 2-adrenergic receptors inhibits

the release of norepinephrine, leading to a decrease in sympathetic outflow.[12] This mechanism is responsible for many of the toxic effects observed in mammals, such as sedation, bradycardia, and hypotension.[20] The signaling cascade involves the inhibition of adenylyl cyclase by the G α i subunit of the G protein, resulting in decreased intracellular cAMP levels.



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Amitraz activates presynaptic α 2-adrenergic receptors, inhibiting norepinephrine release.

Experimental Protocols for the Analysis of Amitraz

The use of a stable isotope-labeled internal standard, such as **Amitraz-d6**, is crucial for accurate and precise quantification of amitraz in complex biological matrices by compensating for matrix effects and variations in sample preparation and instrument response. Below are detailed methodologies for sample preparation and LC-MS/MS analysis.

Sample Preparation: Modified QuEChERS Protocol for Biological Matrices

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for pesticide residue analysis.[21][22][23][24][25] The following is a modified protocol suitable for matrices like eggs or tissues.[26]

Materials:

- Homogenized sample (e.g., egg, tissue)
- **Amitraz-d6** internal standard solution

- Acetonitrile (MeCN)
- Water (LC-MS grade)
- QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g Sodium Citrate, 0.5 g Disodium Citrate Sesquihydrate)
- Dispersive solid-phase extraction (d-SPE) tubes containing primary secondary amine (PSA) and MgSO₄
- 50 mL and 15 mL centrifuge tubes
- Vortex mixer and centrifuge

Procedure:

- Weigh 5 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 5 mL of water and vortex for 1 minute.
- Spike the sample with an appropriate amount of **Amitraz-d6** internal standard solution.
- Add 10 mL of acetonitrile to the tube.
- Vortex vigorously for 10 minutes to ensure thorough extraction.
- Add the QuEChERS extraction salts to the tube.
- Immediately vortex for 1 minute to prevent the agglomeration of salts.
- Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Transfer a 1 mL aliquot of the upper acetonitrile layer to a d-SPE tube.
- Vortex for 30 seconds to facilitate the cleanup process.
- Centrifuge at $\geq 5000 \times g$ for 2 minutes.
- Collect the supernatant and transfer it to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

- A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Chromatographic Conditions (Example):[\[26\]](#)[\[27\]](#)[\[28\]](#)

- Column: A reverse-phase C18 column (e.g., 100 x 2.1 mm, 1.8 μ m).
- Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium formate.
- Mobile Phase B: Methanol with 0.1% formic acid and 5 mM ammonium formate.
- Gradient Elution: A typical gradient would start at a low percentage of Mobile Phase B, ramp up to a high percentage to elute the analytes, and then return to the initial conditions for re-equilibration.
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 20 μ L.
- Column Temperature: 40 $^{\circ}$ C.

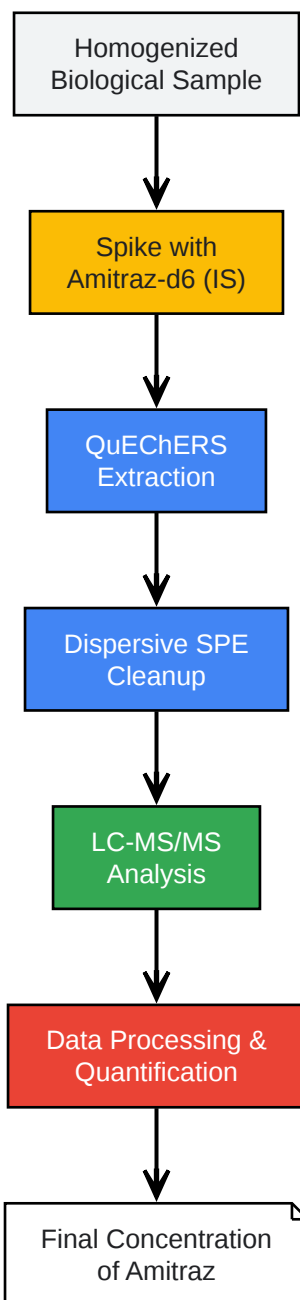
Mass Spectrometry Conditions (Example):

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Acquisition Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Amitraz: Precursor ion (Q1) m/z 294.2 \rightarrow Product ions (Q3) m/z 122.1, 264.2
 - **Amitraz-d6**: Precursor ion (Q1) m/z 300.2 \rightarrow Product ion (Q3) m/z 128.1

- Note: Specific MRM transitions should be optimized for the instrument being used.
- Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows for maximum signal intensity.

Experimental Workflow

The overall experimental workflow for the quantitative analysis of Amitraz in a biological sample using **Amitraz-d6** as an internal standard is depicted below.



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Workflow for the quantitative analysis of Amitraz using an internal standard.

This technical guide provides a foundational understanding for researchers working with high-purity **Amitraz-d6**. For specific applications, it is imperative to consult the supplier's Certificate of Analysis and to validate the analytical method according to the relevant regulatory guidelines.

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References

- 1. Amitraz-d6 | CAS | LGC Standards [lgcstandards.com]
- 2. Amitraz | CAS 33089-61-1 | LGC Standards [lgcstandards.com]
- 3. Certificate of analysis explained | LGC Standards [lgcstandards.com]
- 4. Amitraz-d6 | CAS | LGC Standards [lgcstandards.com]
- 5. scbt.com [scbt.com]
- 6. scbt.com [scbt.com]
- 7. schd-shimadzu.com [schd-shimadzu.com]
- 8. schd-shimadzu.com [schd-shimadzu.com]
- 9. cerilliant.com [cerilliant.com]
- 10. cerilliant.com [cerilliant.com]
- 11. researchgate.net [researchgate.net]
- 12. Alpha-2 adrenergic receptor - Wikipedia [en.wikipedia.org]
- 13. Amitraz - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. Amitraz and its metabolite differentially activate α - and β -adrenergic-like octopamine receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]

- 16. An octopamine receptor confers selective toxicity of amitraz on honeybees and Varroa mites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. An octopamine receptor confers selective toxicity of amitraz on honeybees and Varroa mites | eLife [elifesciences.org]
- 18. An octopamine receptor confers selective toxicity of amitraz on honeybees and Varroa mites - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Acute and chronic effects of the pesticide amitraz on alpha 2-adrenoceptors in mouse brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Central and peripheral alpha-adrenoceptor actions of amitraz in the dog - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. weber.hu [weber.hu]
- 22. QuEChERS: Home [quechers.eu]
- 23. QuEChERS Method for Pesticide Residue Analysis | Phenomenex [phenomenex.com]
- 24. maxisci.com [maxisci.com]
- 25. nucleus.iaea.org [nucleus.iaea.org]
- 26. sciex.com [sciex.com]
- 27. Determination of Amitraz and Its Metabolites in Honey by LC-MS/MS [qikan.cmes.org]
- 28. researchgate.net [researchgate.net]
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